

Application Notes and Protocols: GSK2837808A for Studying Cancer Metabolism

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Compound of Interest

Compound Name: GSK2837808A

Cat. No.: B15613965

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Cancer cells frequently exhibit a metabolic shift towards aerobic glycolysis, a phenomenon known as the Warburg effect. This process involves the conversion of glucose to lactate even in the presence of oxygen, a departure from the typical cellular respiration pathway of oxidative phosphorylation.[1][2][3] Lactate dehydrogenase A (LDHA) is a critical enzyme in this pathway, catalyzing the conversion of pyruvate to lactate.[3][4] The upregulation of LDHA is a common feature in many cancers and is associated with tumor progression and maintenance.[2][3]

GSK2837808A is a potent and selective inhibitor of LDHA, making it a valuable chemical probe to investigate the role of LDHA in cancer metabolism and to explore the therapeutic potential of targeting this pathway.[5][6]

Mechanism of Action:

GSK2837808A is a potent and selective inhibitor of both lactate dehydrogenase A (LDHA) and B (LDHB). It functions by competitively inhibiting LDHA, which is responsible for the conversion of pyruvate to lactate, a crucial step in aerobic glycolysis.[4][7] By blocking this step, **GSK2837808A** leads to a reduction in lactate production and can redirect pyruvate from lactate fermentation towards the tricarboxylic acid (TCA) cycle and oxidative phosphorylation in the mitochondria.[8][9] This metabolic reprogramming can lead to decreased proliferation, induction of apoptosis, and a reduction in glucose uptake in cancer cells. Furthermore, inhibition of LDHA

by **GSK2837808A** has been shown to enhance mitochondrial oxygen consumption in some cancer cell lines.[\[6\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **GSK2837808A** from various studies.

Table 1: Inhibitory Potency of **GSK2837808A**

Target	IC50 Value (nM)	Source
Human LDHA	2.6	[5]
Human LDHB	43	[5]
Human LDHA	1.9	[6]
Human LDHB	14	[6]

Table 2: Cellular Activity of **GSK2837808A** in Cancer Cell Lines

Cell Line	Assay	EC50 Value	Source
Snu398	Lactate Production	0.4 μ M	[10]
A673	Cytotoxicity (long-term growth)	0.84 μ M	[5]
General Cancer Cell Lines (30 lines)	Lactate Production	400 nM to >30 μ M	[5]
Hypoxic Cancer Cells	Lactate Production	10 μ M	[5]
Hypoxic Cancer Cells	Extracellular Acidification Rate (ECAR)	10 μ M	[5]

Experimental Protocols

Here are detailed protocols for key experiments to study the effects of **GSK2837808A** on cancer metabolism.

Protocol 1: Cell Viability/Cytotoxicity Assay (MTT Assay)

This protocol assesses the effect of **GSK2837808A** on cancer cell proliferation and viability.

Materials:

- Cancer cell line of interest
- Complete cell culture medium
- **GSK2837808A** (stock solution in DMSO)
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- Microplate reader

Procedure:

- Seed cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and allow them to adhere overnight.
- Prepare serial dilutions of **GSK2837808A** in complete culture medium to achieve the desired final concentrations.
- Remove the overnight culture medium and add 100 µL of the **GSK2837808A**-containing medium to the respective wells. Include a vehicle control (DMSO).
- Incubate the plate for 24, 48, or 72 hours at 37°C in a humidified incubator with 5% CO₂.
- Add 10 µL of MTT solution to each well and incubate for 2-4 hours at 37°C.[\[11\]](#)

- Aspirate the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.[\[12\]](#)
- Calculate cell viability as a percentage relative to the vehicle-treated control cells.

Protocol 2: Lactate Production Assay

This assay quantifies the amount of lactate secreted by cancer cells into the culture medium, a direct measure of aerobic glycolysis.

Materials:

- Cancer cell line of interest
- Culture medium (e.g., physiological DMEM with 5 mM glucose, 0.5 mM glutamine, no FBS)
- **GSK2837808A** (stock solution in DMSO)
- 24-well or 96-well cell culture plates
- Commercial lactate assay kit or a biochemistry analyzer with a lactate oxidase probe[\[6\]](#)

Procedure:

- Seed cancer cells in a 24-well or 96-well plate and allow them to adhere.
- Treat the cells with various concentrations of **GSK2837808A** for a specified time (e.g., 2-6 hours).[\[6\]](#)
- Collect the cell culture supernatant.
- Centrifuge the supernatant to remove any detached cells.
- Measure the lactate concentration in the supernatant using a commercial lactate assay kit according to the manufacturer's instructions or a biochemistry analyzer.[\[6\]](#)[\[11\]](#)

Protocol 3: Extracellular Acidification Rate (ECAR) Measurement

This protocol measures the rate of decrease in pH of the culture medium, which is largely due to lactate production.

Materials:

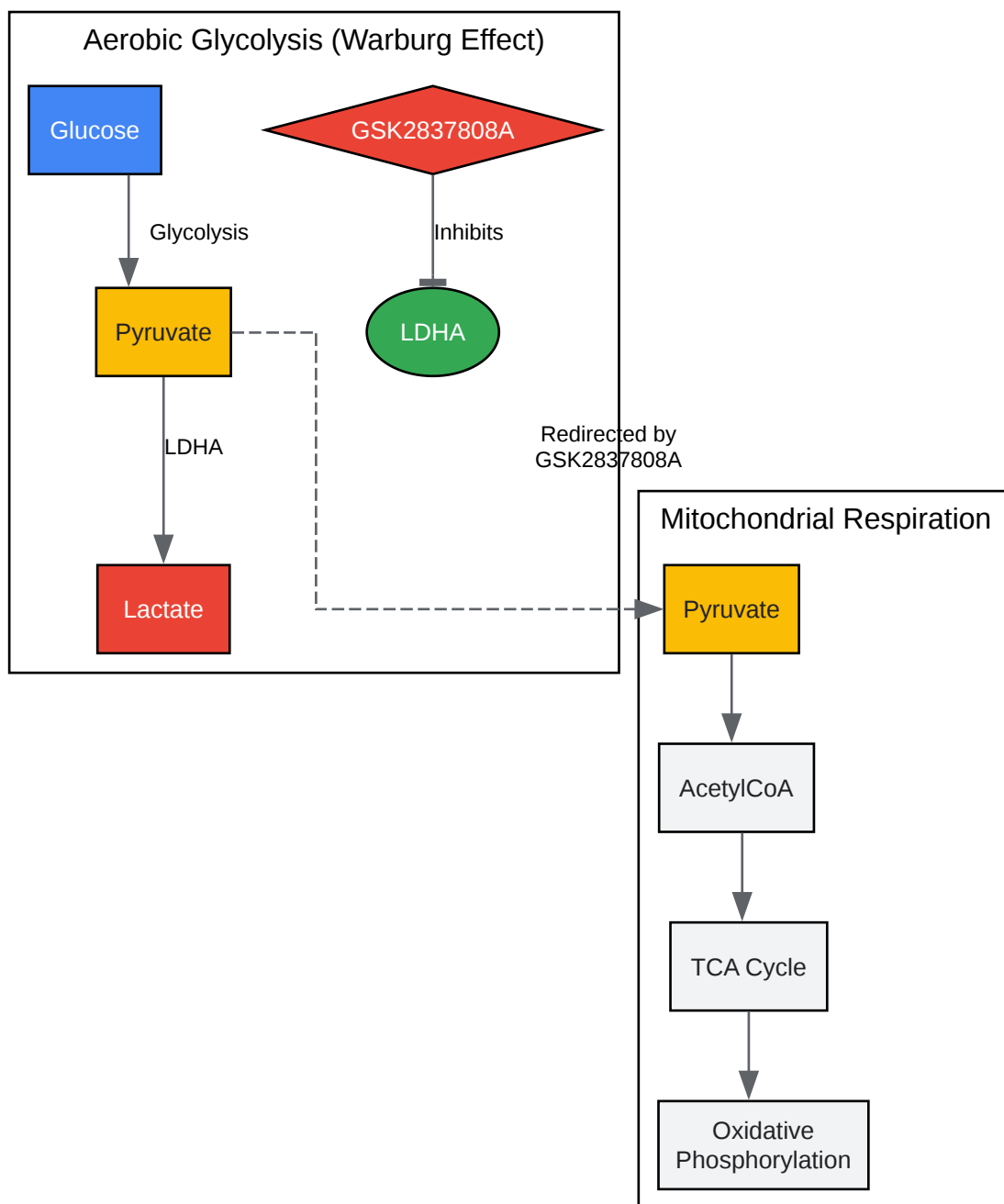
- Cancer cell line of interest
- Seahorse XF Analyzer (or similar instrument)
- Seahorse XF cell culture microplates
- **GSK2837808A**
- Glucose, Oligomycin, and 2-Deoxyglucose (2-DG)

Procedure:

- Seed cells in a Seahorse XF cell culture microplate and allow them to adhere.
- The day of the assay, replace the culture medium with Seahorse XF base medium supplemented with glutamine and incubate in a non-CO₂ incubator for 1 hour.
- Load the injector ports of the sensor cartridge with **GSK2837808A**, glucose, oligomycin, and 2-DG.
- Place the cell culture microplate in the Seahorse XF Analyzer and perform the assay.
- The instrument will measure the ECAR in real-time before and after the sequential injection of the compounds.[13] This allows for the determination of glycolysis, glycolytic capacity, and glycolytic reserve.

Visualizations

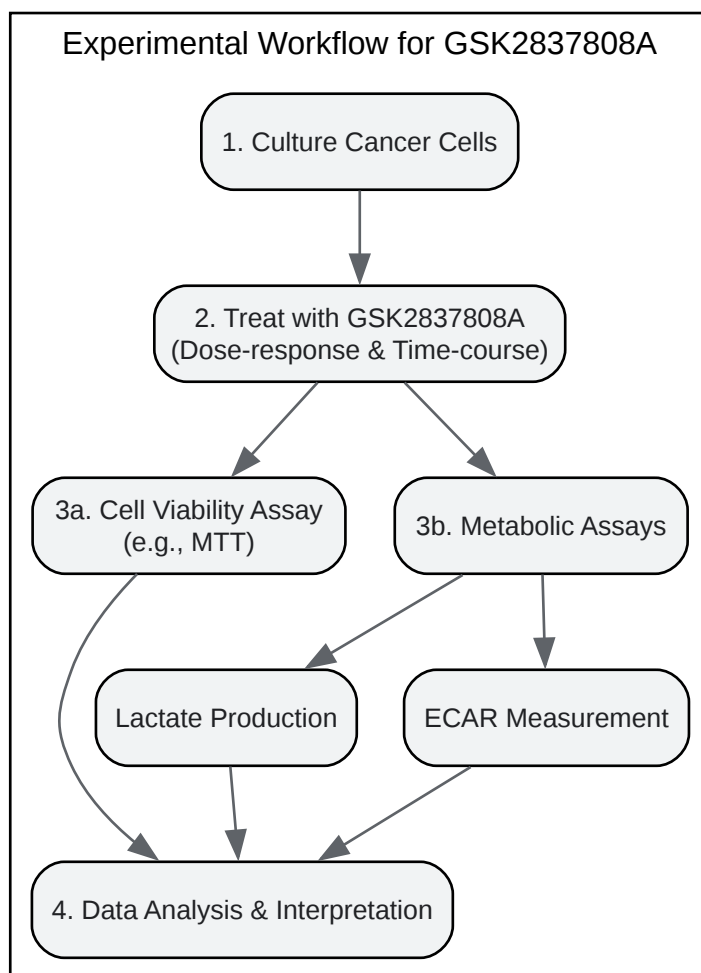
Signaling Pathway



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Caption: Mechanism of action of **GSK2837808A** in cancer metabolism.

Experimental Workflow



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Caption: A typical experimental workflow for studying **GSK2837808A**.

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